10-Hydroxyscandine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *10-Hydroxyscandine*

Cat. No.: *B12428393*

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CAS Number: 119188-47-5

Introduction

10-Hydroxyscandine is a naturally occurring indole alkaloid first isolated from the stem bark of Melodinus tenuicaudatus, a plant species belonging to the Apocynaceae family.[1] As a member of the scandine-type alkaloids, its chemical structure is characterized by a complex pentacyclic framework. While research on **10-Hydroxyscandine** itself is limited, the broader class of indole alkaloids and compounds isolated from the Melodinus genus have garnered significant interest in the scientific community for their potential therapeutic applications, particularly in oncology. This technical guide provides a comprehensive overview of the available information on **10-Hydroxyscandine**, including its chemical properties and the biological activities of structurally related compounds. In the absence of specific experimental data for **10-Hydroxyscandine**, this guide also presents generalized experimental protocols and potential mechanisms of action based on the current understanding of cytotoxic indole alkaloids.

Chemical and Physical Properties

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A summary of the known chemical and physical properties of **10-Hydroxyscandine** is presented in the table below. This information is crucial for researchers planning to work with this compound, ensuring proper handling, storage, and experimental design.

Property	Value
CAS Number	119188-47-5
Molecular Formula	$C_{21}H_{22}N_2O_4$
Molecular Weight	366.41 g/mol
Type of Compound	Indole Alkaloid
Botanical Source	Melodinus tenuicaudatus
Physical Description	Powder
Purity	Typically >95% (as commercially available)
Analysis Methods	HPLC-DAD, HPLC-ELSD, Mass Spectrometry, NMR

Biological Activity and Cytotoxicity of Related Alkaloids

While specific biological activity and quantitative cytotoxicity data for **10-Hydroxyscandine** are not readily available in the current body of scientific literature, numerous studies have demonstrated the significant cytotoxic potential of other alkaloids isolated from Melodinus tenuicaudatus and related species. These compounds have been evaluated against a panel of human cancer cell lines, with some exhibiting potency comparable to established chemotherapeutic agents like cisplatin and vinorelbine.

The following table summarizes the cytotoxic activities of several alkaloids isolated from Melodinus tenuicaudatus. This data provides a valuable context for the potential bioactivity of **10-Hydroxyscandine** and highlights the promise of this class of compounds in cancer research.

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Compound	Cancer Cell Line	IC_{50} (μM)	Reference Compound	IC_{50} (μM)
Melodinines H	HL-60	2.5	Cisplatin	8.9
	SMMC-7721	3.2	Vinorelbine	1.8
	A-549	4.1		
	MCF-7	5.7		
	SW480	6.3		
Melodinines J	HL-60	1.9	Cisplatin	8.9
	SMMC-7721	2.8	Vinorelbine	1.8
	A-549	3.5		
	MCF-7	4.9		
	SW480	5.4		
Melodinines K	HL-60	0.1	Cisplatin	8.9
	SMMC-7721	0.3	Vinorelbine	1.8
	A-549	0.5		
	MCF-7	0.4		
	SW480	0.6		
11-Methoxytaberson ine	HL-60	3.8	Cisplatin	8.9
	SMMC-7721	4.5	Vinorelbine	1.8
	A-549	6.2		
	MCF-7	7.1		
	SW480	8.3		

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Note: The data presented above is for alkaloids structurally related to **10-Hydroxyscandine** and should be used for comparative purposes only.

Potential Mechanism of Action

The precise mechanism of action for **10-Hydroxyscandine** has not been elucidated. However, based on the known mechanisms of other cytotoxic indole alkaloids, several potential pathways can be hypothesized. Many indole alkaloids exert their anticancer effects by inducing apoptosis (programmed cell death) and inhibiting cell proliferation.

A plausible mechanism of action for **10-Hydroxyscandine** could involve the modulation of key signaling pathways that regulate cell survival and death. The diagram below illustrates a generalized signaling pathway that is often implicated in the cytotoxic effects of indole alkaloids.

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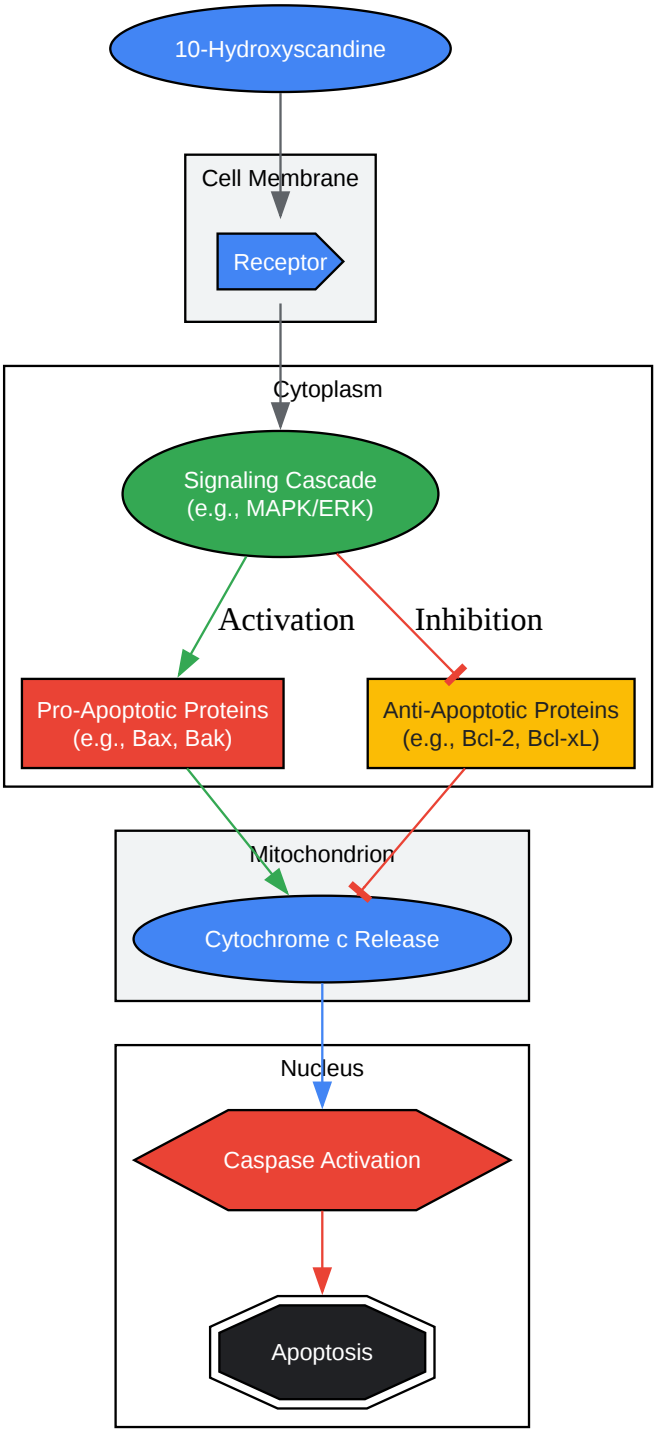

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Caption: A potential signaling pathway for indole alkaloid-induced apoptosis.

Experimental Protocols

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For researchers interested in investigating the cytotoxic properties of **10-Hydroxyscandine**, a generalized experimental workflow is provided below. This can be adapted based on the specific cell lines and assays being used.

General Workflow for In Vitro Cytotoxicity Assessment

The following diagram outlines a typical workflow for evaluating the cytotoxic effects of a compound like **10-Hydroxyscandine** on cancer cell lines.

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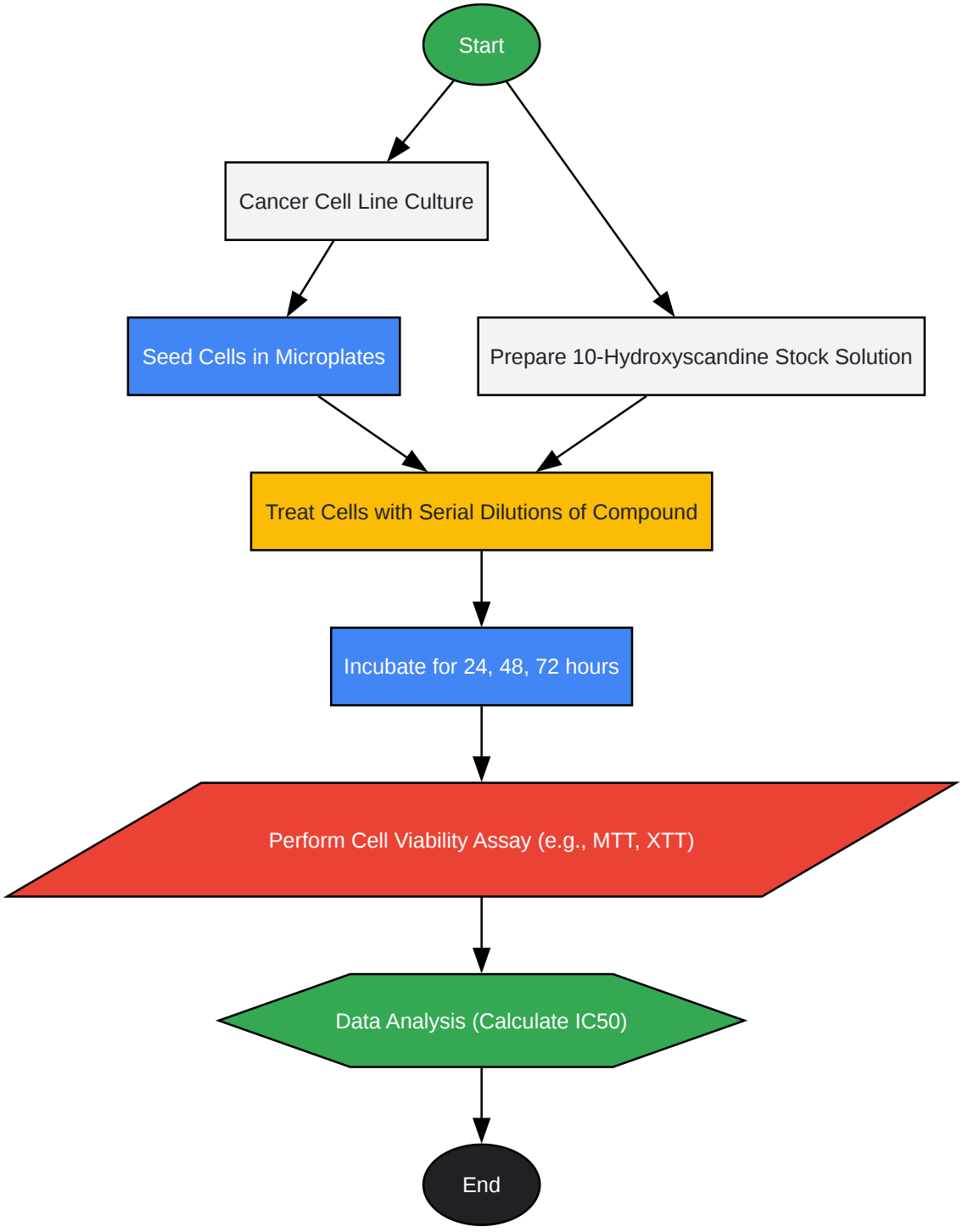

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References

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